Application Notes & Protocols: Synthesis of Radiolabeled Methoxyfenozide for Metabolism Studies

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Compound of Interest

Compound Name:	*Methoxyfenozide*
CAS No.:	*161050-58-4*
Cat. No.:	*B1676416*

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Introduction: The Critical Role of Radiolabeling in ADME Studies

Methoxyfenozide, a diacylhydrazine insecticide, acts as an ecdysone receptor agonist, disrupting the molting process in lepidopteran pests. To ensure human and environmental safety, regulatory bodies worldwide, guided by frameworks like those from the Organisation for Economic Co-operation and Development (OECD), require a thorough understanding of a pesticide's Absorption, Distribution, Metabolism, and Excretion (ADME) profile.[1] Radiolabeling the active ingredient is the gold-standard methodology for these investigations, enabling precise tracking and quantification of the parent compound and its metabolites in complex biological matrices.[2]

This document provides a detailed protocol for the synthesis, purification, and characterization of Carbon-14 ([^{14}C])-labeled **methoxyfenozide**. Carbon-14 is selected as the radionuclide for

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its long half-life (5730 years), which eliminates the need for decay correction during typical study durations, and its presence in the core chemical structure ensures the radiolabel is not easily lost through metabolic processes.[3][4] The synthesis strategy focuses on incorporating the [^{14}C] label into a stable aromatic ring of the molecule, providing a robust tracer for comprehensive metabolism and environmental fate studies.[5][6]

Principle of the Radiosynthesis

The synthesis of [^{14}C]-**Methoxyfenozide** is achieved through a convergent synthesis approach. This strategy involves the coupling of two key intermediates: a non-labeled hydrazide precursor and a radiolabeled benzoyl chloride. Specifically, the protocol describes the acylation of N'-(tert-butyl)-3-methoxy-2-methylbenzohydrazide with [^{14}C]-3,5-dimethylbenzoyl chloride. The ^{14}C label is uniformly distributed on the 3,5-dimethylbenzoyl aromatic ring ("B-ring").[6]

This labeling position is metabolically stable, as studies have shown that metabolism of **methoxyfenozide** primarily involves modifications like demethylation and hydroxylation, rather than cleavage of the hydrazide bond or degradation of the aromatic rings.[3] The final coupling reaction is a variation of the Schotten-Baumann reaction, conducted under basic conditions to facilitate the nucleophilic attack of the hydrazine nitrogen onto the carbonyl carbon of the radiolabeled acyl chloride.[7]

Materials and Reagents

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Reagent/Material	Grade	Supplier	Notes
[Ring-UL-^{14}C]-3,5-Dimethylbenzoic Acid	Radiochemical	Custom Synthesis	Specific Activity: 50-60 mCi/mmol
Oxalyl Chloride ($(COCl)_2$)	≥98%	Sigma-Aldrich	
N'-(tert-butyl)-3-methoxy-2-methylbenzohydrazide	≥97%	Custom Synthesis	
Toluene	Anhydrous, ≥99.8%	Sigma-Aldrich	
Pyridine	Anhydrous, ≥99.8%	Sigma-Aldrich	
Sodium Hydroxide (NaOH)	ACS Reagent, ≥97%	Fisher Scientific	
Dichloromethane (DCM)	HPLC Grade	Fisher Scientific	
Ethyl Acetate (EtOAc)	HPLC Grade	Fisher Scientific	
Hexanes	HPLC Grade	Fisher Scientific	
Acetonitrile (ACN)	HPLC Grade	Fisher Scientific	
Water	HPLC Grade	Fisher Scientific	
Liquid Scintillation Cocktail	Ultima Gold™	PerkinElmer	
Certified Methoxyfenozide Standard	≥99.5%	ChemService	

Safety Precaution: All operations involving [^{14}C] materials must be conducted in a certified radiochemical laboratory by trained personnel. Appropriate personal protective equipment (PPE), including lab coats, safety glasses, and gloves, is mandatory. Work should be performed within a fume hood equipped with a charcoal filter to trap volatile radioactive

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compounds. All radioactive waste must be disposed of according to institutional and national regulations.

Experimental Protocol

Part A: Synthesis of [^{14}C]-3,5-Dimethylbenzoyl Chloride (Intermediate)

This initial step converts the commercially available radiolabeled carboxylic acid into a more reactive acyl chloride, which is essential for the subsequent coupling reaction.

- Reaction Setup: In a 10 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser under a nitrogen atmosphere, suspend [Ring-UL-^{14}C]-3,5-dimethylbenzoic acid (e.g., 50 mg, ~0.33 mmol, with a specific activity of 55 mCi/mmol) in anhydrous toluene (3 mL).

- Activation: Add oxalyl chloride (0.1 mL, ~1.1 mmol, ~3.5 equivalents) dropwise to the suspension at room temperature. A catalytic amount of anhydrous pyridine (1 drop) can be added to accelerate the reaction.

- Reaction: Stir the mixture at 50-60°C for 2-3 hours. The reaction progress can be monitored by the cessation of gas (CO_2, CO, HCl) evolution. The solid benzoic acid will dissolve as it converts to the soluble acyl chloride.

- Work-up: After cooling to room temperature, remove the solvent and excess oxalyl chloride under reduced pressure (in a shielded rotary evaporator connected to a base trap). The resulting crude [^{14}C]-3,5-dimethylbenzoyl chloride is a pale yellow oil or solid and is used immediately in the next step without further purification.

- Scientist's Note (Causality): Oxalyl chloride is a superior choice to thionyl chloride for this conversion as its byproducts (CO_2, CO, HCl) are gaseous, simplifying the work-up procedure and ensuring a high-purity intermediate for the next step.[8] The reaction is performed under anhydrous conditions to prevent hydrolysis of the highly reactive acyl chloride back to the carboxylic acid.

Part B: Synthesis of [^{14}C]-Methoxyfenozide

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This is the final coupling step to form the target molecule.

- Precursor Solution: In a separate 25 mL flask, dissolve N'-(tert-butyl)-3-methoxy-2-methylbenzohydrazide (approx. 80 mg, 0.34 mmol, 1.02 equivalents) in anhydrous toluene (5 mL). Cool the solution to 0-5°C in an ice bath.[7]
- Coupling Reaction: Dissolve the crude [^{14}C]-3,5-dimethylbenzoyl chloride from Part A in anhydrous toluene (2 mL) and add it dropwise to the chilled hydrazide solution. Simultaneously, add a 40% aqueous sodium hydroxide solution dropwise to neutralize the HCl generated during the reaction and maintain a basic pH, keeping the dropping temperature below 5°C.[7]
- Reaction Completion: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction by radio-TLC (Thin Layer Chromatography) or HPLC to confirm the consumption of the starting material.
- Quenching and Extraction: Quench the reaction by adding 10 mL of water. Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 10 mL of 1M HCl, 10 mL of saturated $NaHCO_3$ solution, and 10 mL of brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude [^{14}C]-**Methoxyfenozide** as a white or off-white solid.

Purification and Characterization

Purification is critical to ensure that the radiolabeled product used in metabolism studies is of high chemical and radiochemical purity.

Purification by Preparative HPLC

The crude product is purified using High-Performance Liquid Chromatography (HPLC).

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Parameter	Condition
Column	Phenomenex Luna 5 µm C18(2) 100Å, 250 x 10 mm
Mobile Phase	Isocratic: 75% Acetonitrile / 25% Water[9]
Flow Rate	4.0 mL/min
Detection	UV at 220 nm and an in-line radioactivity detector
Injection Volume	Dissolve crude product in ACN; inject appropriate volume

Collect the fraction corresponding to the retention time of a certified **methoxyfenozide** standard (typically ~3.5-4.0 minutes under analytical conditions).[9] Combine the pure fractions and remove the solvent under reduced pressure to obtain the final purified [^{14}C]-**Methoxyfenozide**.

Quality Control and Characterization

A self-validating protocol requires rigorous confirmation of the final product's identity, purity, and specific activity.

- Radiochemical Purity: Analyze the final product using analytical HPLC with radioactivity detection. The radiochemical purity should be ≥98%.[6]
- Chemical Identity: Confirm the structure by co-elution with a certified **methoxyfenozide** standard on HPLC. For non-radioactive trial runs, identity can be further confirmed by LC-MS/MS.[10]
- Specific Activity (SA):
  - Accurately weigh a small amount of the purified product.
  - Dissolve it in a known volume of a suitable solvent (e.g., acetonitrile).

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- Determine the concentration (mg/mL) using an HPLC-UV calibration curve generated with the certified standard.
- Measure the radioactivity (dpm/mL) of the solution using Liquid Scintillation Counting (LSC).
- Calculate the Specific Activity: SA (mCi/mmol) = (dpm/mL) / (concentration mg/mL) * (MW g/mol) / (2.22 x 10^9 dpm/mCi) * (1000 mg/g).

QC Parameter	Specification	Typical Result
Appearance	White Solid	Conforms
Radiochemical Purity	≥ 98%	99.1%
Chemical Purity (HPLC-UV)	≥ 98%	99.3%
Specific Activity	50 - 60 mCi/mmol	54.8 mCi/mmol
Retention Time Match	Matches certified standard	Conforms

Visualization of Workflow

The overall process from starting materials to the final, characterized product is outlined below.

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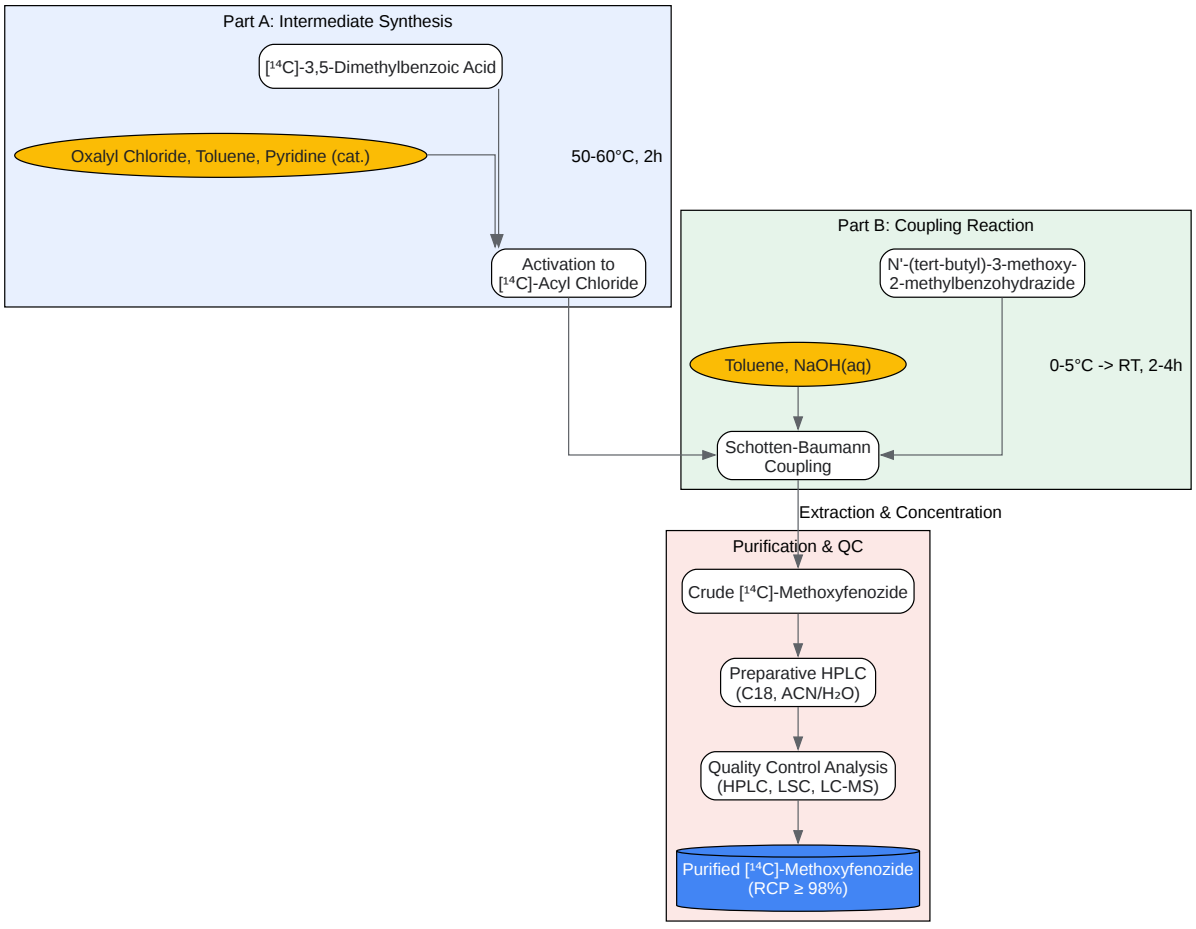

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Caption: Radiosynthesis workflow for [^{14}C]-**Methoxyfenozide**.

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References

- Determination of **Methoxyfenozide** Residues in Water and Soil by Liquid Chromatography: Evaluation of its Environmental Fate Under Laboratory Conditions. National Institutes of Health (NIH). Available from: [Link]
- CN102040540A - Synthetic method of **methoxyfenozide**. Google Patents.
- **Methoxyfenozide** | C22H28N2O3 | CID 105010. PubChem, National Institutes of Health (NIH). Available from: [Link]
- 4.14 **Methoxyfenozide** (209)(T,R). Food and Agriculture Organization of the United Nations (FAO). Available from: [Link]
- **methoxyfenozide** (209). Food and Agriculture Organization of the United Nations (FAO). Available from: [Link]
- CN102584573A - Synthesis method of **methoxyfenozide** key intermediate-substituted methyl benzoyl chloride. Google Patents.
- **METHOXYFENOZIDE** First draft prepared by D. Andrew, R. Shillaker & I. Dewhurst. World Health Organization (WHO). Available from: [Link]
- **Methoxyfenozide**. Human Health Risk Assessment. Regulations.gov. Available from: [Link]
- **Methoxyfenozide** Human Health Risk Assessment. Regulations.gov. Available from: [Link]
- Analysis of **Methoxyfenozide** Residues in Fruits, Vegetables, and Mint by Liquid Chromatography−Tandem Mass Spectrometry (LC-MS/MS). ACS Publications. Available from: [Link]
- A New Method for Extracting and Measuring **Methoxyfenozide** Using ND/PAN-K10 SPE Using High Performance Liquid Chromatography. Nanochemistry Research. Available from: [Link]
- Synthesis of Two C-14 Labeled Cyclooxygenase-II Inhibitors via a Pummerer Degredation-Resynthesis Strategy. ResearchGate. Available from: [Link]

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- Metabolism, distribution and expression of residues – Nature of the residue in plants. Pesticide Registration Toolkit, Food and Agriculture Organization of the United Nations (FAO). Available from: [Link]
- Synthesis and insecticidal activity of diacylhydrazine derivatives containing a 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole scaffold. PubMed Central, National Institutes of Health (NIH). Available from: [Link]
- **Methoxyfenozide** content is determined by HPLC UV detector system. Central Insecticides Board & Registration Committee, India. Available from: [Link]
- OECD GUIDELINES FOR THE TESTING OF CHEMICALS. OECD. Available from: [Link]
- Design, Synthesis, and Insecticidal Activity of Novel Isoxazoline Diacylhydrazine Compounds as GABA Receptor Inhibitors. Journal of Agricultural and Food Chemistry, ACS Publications. Available from: [Link]
- Guidance on the assessment of pesticide residues in rotational crops. PubMed Central, National Institutes of Health (NIH). Available from: [Link]
- Design, Synthesis, and Insecticidal Activity of Some Novel Diacylhydrazine and Acylhydrazone Derivatives. ResearchGate. Available from: [Link]
- OECD development of test guidelines and methodologies. European Food Safety Authority (EFSA). Available from: [Link]
- Design, Synthesis, and Insecticidal Activity of Some Novel Diacylhydrazine and Acylhydrazone Derivatives. MDPI. Available from: [Link]
- Synthesis and insecticidal activity of diacylhydrazine derivatives containing a 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole scaffold. PubMed, National Institutes of Health (NIH). Available from: [Link]
- OECD Test No. 504: Residues in Rotational Crops (Limited Field Studies). OECD iLibrary. Available from: [Link]

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Sources

- 1. Metabolism, distribution and expression of residues – Nature of the residue in plants | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. Methoxyfenozide | C22H28N2O3 | CID 105010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. apps.who.int [apps.who.int]
- 5. 4.14 Methoxyfenozide (209)(T,R)* [fao.org]
- 6. fao.org [fao.org]
- 7. CN102040540A - Synthetic method of methoxyfenozide - Google Patents [patents.google.com]
- 8. CN102584573A - Synthesis method of methoxyfenozide key intermediate-substituted methyl benzoyl chloride - Google Patents [patents.google.com]
- 9. ppqs.gov.in [ppqs.gov.in]
- 10. pubs.acs.org [pubs.acs.org]
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